

4-(2,4-Difluorophenyl)-4-oxobutanoic acid material safety data sheet (MSDS)

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Compound of Interest

4-(2,4-Difluorophenyl)-4oxobutanoic acid

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An In-depth Technical Guide to 4-(2,4-Difluorophenyl)-4-oxobutanoic acid

This technical guide provides comprehensive safety and handling information for **4-(2,4-Difluorophenyl)-4-oxobutanoic acid**, targeted towards researchers, scientists, and professionals in drug development. The information is compiled from various Material Safety Data Sheets (MSDS) and chemical data sources.

Chemical Identification and Properties

4-(2,4-Difluorophenyl)-4-oxobutanoic acid is a laboratory chemical used in scientific research and development, including the manufacture of other substances.[1] It is also known as 3-(2,4-Difluorobenzoyl)propanoic acid.[1]

Table 1: Chemical Identifiers



Identifier	Value
CAS Number	110931-77-6[1][2]
Molecular Formula	C10H8F2O3[1][2]
Molecular Weight	214.17 g/mol [2]
Synonyms	3-(2,4-Difluorobenzoyl)propanoic acid[1]

| Other Identifiers | MFCD00143016[1] |

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Solid[1]
Color	No data available
Odor	No data available
Melting Point	No data available[1]
рН	No data available

| Stability | Stable under normal handling and storage conditions[1] |

Hazard Identification and Classification

The compound is classified as hazardous under the Globally Harmonized System (GHS). It is crucial to understand these hazards before handling the substance.

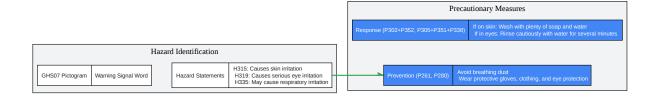
Table 3: GHS Hazard Classification



Classification	Code	Description
Skin Corrosion/Irritation	Skin Irrit. 2	H315 - Causes skin irritation[1]
Serious Eye Damage/Irritation	Eye Irrit. 2A	H319 - Causes serious eye irritation[1]

| Specific Target Organ Toxicity (Single Exposure) | STOT SE 3 | H335 - May cause respiratory irritation[1] |

The hazard communication workflow, from identification to protective measures, is crucial for safe laboratory practice.



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Caption: Hazard Communication Workflow for 4-(2,4-Difluorophenyl)-4-oxobutanoic acid.

Safety Ratings

Safety ratings from the National Fire Protection Association (NFPA) and the Hazardous Materials Identification System (HMIS) provide a quick overview of the material's hazards.

Table 4: NFPA and HMIS III Ratings



Rating System	Health	Flammability	Reactivity/Physical Hazard
NFPA	3[1]	0[1]	0[1]

| HMIS III | 2[1] | 0[1] | 0[1] |

- NFPA Health Hazard 3: Short exposure could cause serious temporary or residual injury.[1]
- HMIS Health Hazard 2: Temporary or minor injury may occur.[1]
- Flammability/Fire Hazard 0: Materials that will not burn.[1]
- Reactivity/Physical Hazard 0: Normally stable, even under fire exposure conditions, and not reactive with water.[1]

Handling, Storage, and Exposure Controls

Proper handling and storage procedures are essential to minimize risk.

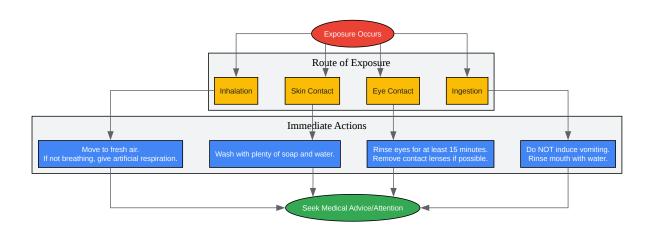
- Engineering Controls: Use only outdoors or in a well-ventilated area.[1] Emergency eye wash fountains and safety showers should be readily available.[1]
- Handling Practices: Avoid breathing dust, mist, or spray.[1] Avoid contact with skin and eyes.
 [1] Do not eat, drink, or smoke when using this product, and wash hands thoroughly after handling.[1]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical goggles or safety glasses.[1] A face shield is also recommended.[1]
 - Skin Protection: Wear protective gloves and suitable protective clothing.[1]
 - Respiratory Protection: If ventilation is inadequate, wear respiratory protection.
- Conditions: Store in a dry, cool, and well-ventilated area.[1]



- Container: Keep the container tightly closed when not in use.[1]
- Special Requirements: The substance is hygroscopic; keep contents under an inert gas.[1]
- Incompatible Materials: Avoid strong oxidizing agents.[1]

First Aid Measures

In case of exposure, follow these first aid protocols immediately.



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Caption: First Aid Response Workflow for Accidental Exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[1] If breathing has stopped, provide artificial respiration. Seek medical attention.[1]
- Skin Contact: Wash the affected area with plenty of soap and water and get medical advice.
 [1]
- Eye Contact: Immediately flush eyes with water for at least 15 minutes.[1] Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention.[1]



• Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water and never give anything by mouth to an unconscious person.[1] Get medical advice.[1]

Experimental Protocols

While specific experimental protocols for **4-(2,4-Difluorophenyl)-4-oxobutanoic acid** are not detailed in the provided safety sheets, a plausible synthesis method is the Friedel–Crafts acylation. This reaction is a standard method for preparing aryl ketones.

This protocol is a representative example and should be adapted and optimized by qualified chemists.

- Reaction Setup: In a three-necked flask equipped with a stirrer, dropping funnel, and a gas outlet connected to a scrubber (to neutralize HCl gas), add anhydrous aluminum chloride (AlCl₃, 1.2 equivalents) to a suitable anhydrous solvent (e.g., dichloromethane or 1,2dichloroethane).
- Reagent Addition: Cool the suspension in an ice bath. Slowly add succinic anhydride (1.0 equivalent) to the mixture while stirring.
- Substrate Addition: Once the succinic anhydride has complexed with the Lewis acid, add 1,3-difluorobenzene (1.1 equivalents) dropwise from the dropping funnel, maintaining the temperature below 10°C.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or LC-MS).
- Workup: Carefully quench the reaction by pouring it into a mixture of crushed ice and concentrated hydrochloric acid. This will decompose the aluminum complex.
- Extraction: Separate the organic layer. Extract the aqueous layer with the solvent (e.g., dichloromethane) two more times.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by



recrystallization or column chromatography to yield **4-(2,4-Difluorophenyl)-4-oxobutanoic acid**.

Caption: Synthesis via Friedel-Crafts Acylation.

Toxicological and Ecological Information

- Toxicological Effects: The primary known effects are irritation to the skin, eyes, and respiratory system.[1] Specific data on acute toxicity (LD50/LC50), carcinogenicity, and reproductive toxicity are not classified or available in the reviewed documents.[1]
- Ecological Information: Data on the environmental impact of this substance is limited. It is advised to avoid release into the environment.[1]

This guide is intended for informational purposes and should not replace a thorough review of the official Safety Data Sheet (SDS) provided by the supplier. Always adhere to good laboratory practices and consult with safety professionals.

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- To cite this document: BenchChem. [4-(2,4-Difluorophenyl)-4-oxobutanoic acid material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029106#4-2-4-difluorophenyl-4-oxobutanoic-acid-material-safety-data-sheet-msds]

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